using 4-(2-Butoxyethyl)piperidine as a pharmaceutical intermediate

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Compound of Interest	
Compound Name:	*4-(2-Butoxyethyl)piperidine*
CAS No.:	*70724-66-2*
Cat. No.:	*B1616077*

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Application Note: **4-(2-Butoxyethyl)piperidine** as a Versatile Pharmacophore Building Block in Drug Discovery

Executive Summary & Pharmacological Rationale

In modern medicinal chemistry, piperidine derivatives are ubiquitous due to their ability to mimic endogenous amines and interact favorably with G-protein coupled receptors (GPCRs) and ion channels. **4-(2-Butoxyethyl)piperidine** has emerged as a highly valuable 1[1]. The molecule combines a basic secondary amine with a flexible, ether-linked lipophilic tail, making it an ideal building block for complex Active Pharmaceutical Ingredients (APIs).

Causality in Structural Design:

- The Piperidine Core: At physiological pH (7.4), the secondary amine is protonated, allowing it to form critical salt bridges with conserved aspartate residues within receptor binding pockets.
- The Ether Linkage: The oxygen atom acts as a strong hydrogen-bond acceptor, improving target affinity without significantly increasing the polar surface area (PSA).

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- The Butyl Tail: The lipophilic extension allows the molecule to anchor into hydrophobic sub-pockets, while also tuning the overall partition coefficient (LogP) to optimize blood-brain barrier (BBB) penetration for central nervous system (CNS) targets.

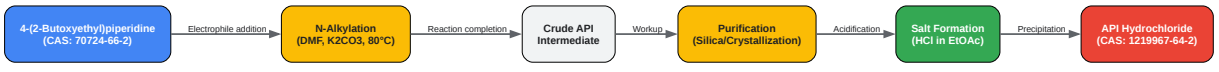
Physicochemical Profiling

Understanding the baseline properties of the intermediate is critical for predicting reactivity and downstream ADME (Absorption, Distribution, Metabolism, and Excretion) characteristics. The table below summarizes the quantitative data for **4-(2-butoxyethyl)piperidine** based on2[2].

Property	Value / Description
Chemical Name	4-(2-Butoxyethyl)piperidine
CAS Registry Number	70724-66-2[1]
Hydrochloride Salt CAS	1219967-64-2[3]
Molecular Formula	C11H23NO[2]
Molecular Weight	185.31 g/mol [2]
Hydrogen Bond Donors	1 (Secondary Amine)[2]
Hydrogen Bond Acceptors	2 (Amine Nitrogen, Ether Oxygen)[2]
Physical State	Viscous liquid (free base) / Solid (HCl salt)

Structural and Mechanistic Visualization

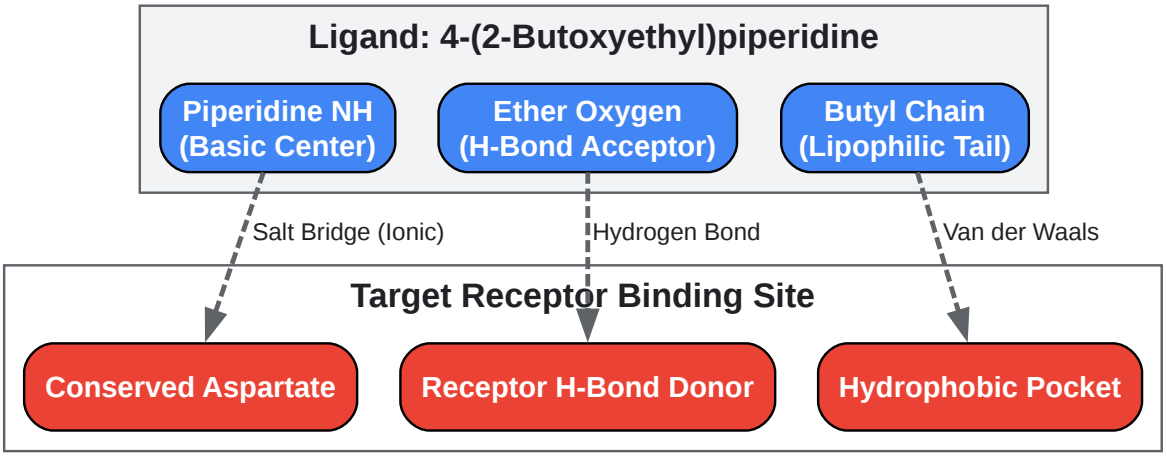
To conceptualize the integration of this intermediate into drug discovery workflows, the following diagrams illustrate its synthetic progression and theoretical binding interactions.



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Synthetic workflow for integrating **4-(2-butoxyethyl)piperidine** into API development.

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Pharmacophore mapping of **4-(2-butoxyethyl)piperidine** in a typical receptor binding site.

Standard Operating Protocols (SOPs)

The following protocols provide self-validating methodologies for utilizing **4-(2-butoxyethyl)piperidine** in API synthesis. The secondary amine is highly nucleophilic, making it an excellent substrate for

alkylation.

Protocol A: N-Alkylation of 4-(2-Butoxyethyl)piperidine

Objective: To covalently attach a target pharmacophore (e.g., an aryl halide or alkyl linker) to the piperidine nitrogen.

Materials:

- **4-(2-Butoxyethyl)piperidine** (1.0 eq)
- Electrophile (e.g., Alkyl bromide) (1.2 eq)
- Potassium Carbonate (

  , anhydrous) (2.5 eq)

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- N,N-Dimethylformamide (DMF, anhydrous)

Step-by-Step Methodology:

- Preparation: In an oven-dried round-bottom flask under an inert nitrogen atmosphere, dissolve **4-(2-butoxyethyl)piperidine** (1.0 eq) in anhydrous DMF (0.2 M concentration).
  - Causality: DMF is a polar aprotic solvent that effectively solvates the reactants without hydrogen-bonding to the nucleophilic nitrogen, thereby lowering the activation energy of the

    transition state.
- Base Addition: Add finely powdered, anhydrous

  (2.5 eq) to the stirring solution.
  - Causality:

    acts as a mild, heterogeneous inorganic base. It scavenges the hydrobromic acid (HBr) byproduct generated during alkylation, driving the reaction forward without causing unwanted side reactions (like elimination) that stronger bases (e.g., NaH) might induce.
- Electrophile Addition: Introduce the electrophile (1.2 eq) dropwise at room temperature.
- Heating & Monitoring: Elevate the temperature to 80°C. Monitor the reaction via LC-MS or TLC (DCM:MeOH 9:1 with 1%

).
  - Self-Validation Check: The reaction is deemed complete when the LC-MS trace shows the disappearance of the starting material mass peak (m/z 186.1

) and the emergence of the product mass peak. The addition of 1%

    in the TLC mobile phase prevents the basic piperidine from streaking on the acidic silica gel.

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- Workup: Cool to room temperature, dilute with ethyl acetate (EtOAc), and wash extensively with distilled water (3x) and brine (1x) to remove the DMF and inorganic salts. Dry the organic layer over anhydrous

  , filter, and concentrate under reduced pressure.

Protocol B: Hydrochloride Salt Formation (CAS: 1219967-64-2)

Objective: To convert the lipophilic free base into a stable, water-soluble3[3] for in vivo testing or long-term storage.

Materials:

- Crude N-alkylated **4-(2-butoxyethyl)piperidine** derivative (from Protocol A)
- Ethyl Acetate (EtOAc)
- 2.0 M HCl in Diethyl Ether

Step-by-Step Methodology:

- Dissolution: Dissolve the purified free base in a minimal volume of dry EtOAc.
- Acidification: Place the flask in an ice bath (0°C). Slowly add 2.0 M HCl in diethyl ether (1.1 eq) dropwise while stirring vigorously.
  - Causality: Using an ethereal HCl solution rather than aqueous HCl prevents water from solubilizing the newly formed salt, driving immediate precipitation. The ice bath controls the exothermic salt formation, preventing thermal degradation.
- Precipitation & Isolation: A white precipitate will form immediately. Stir for an additional 30 minutes at 0°C to ensure complete crystallization.
  - Self-Validation Check: Test the supernatant with moistened pH paper; a pH of ~2-3 confirms an excess of HCl and complete salt formation.

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- Filtration: Filter the precipitate through a Büchner funnel, wash with cold diethyl ether, and dry under high vacuum to yield the API hydrochloride salt.

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- ChemicalRegister. "PIPERIDINE, 4-(2,6-DICHLOROPHENYL)-1-(1H-INDOL-2-YLCARBONYL)- Suppliers & Manufacturers". ChemicalRegister Database. Available at: [Link]

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